

# ZD0947 Target Identification and Validation: A Technical Guide

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## Compound of Interest

Compound Name: ZD0947

Cat. No.: B1682409

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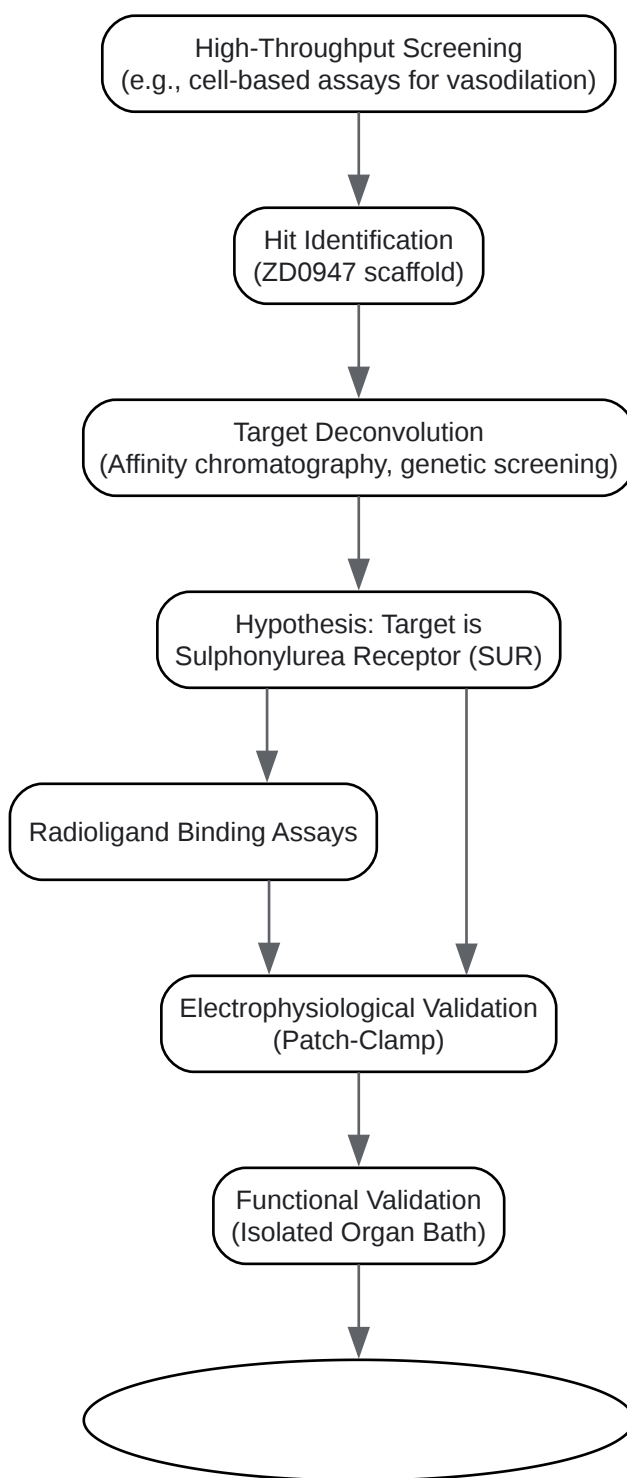
## Introduction

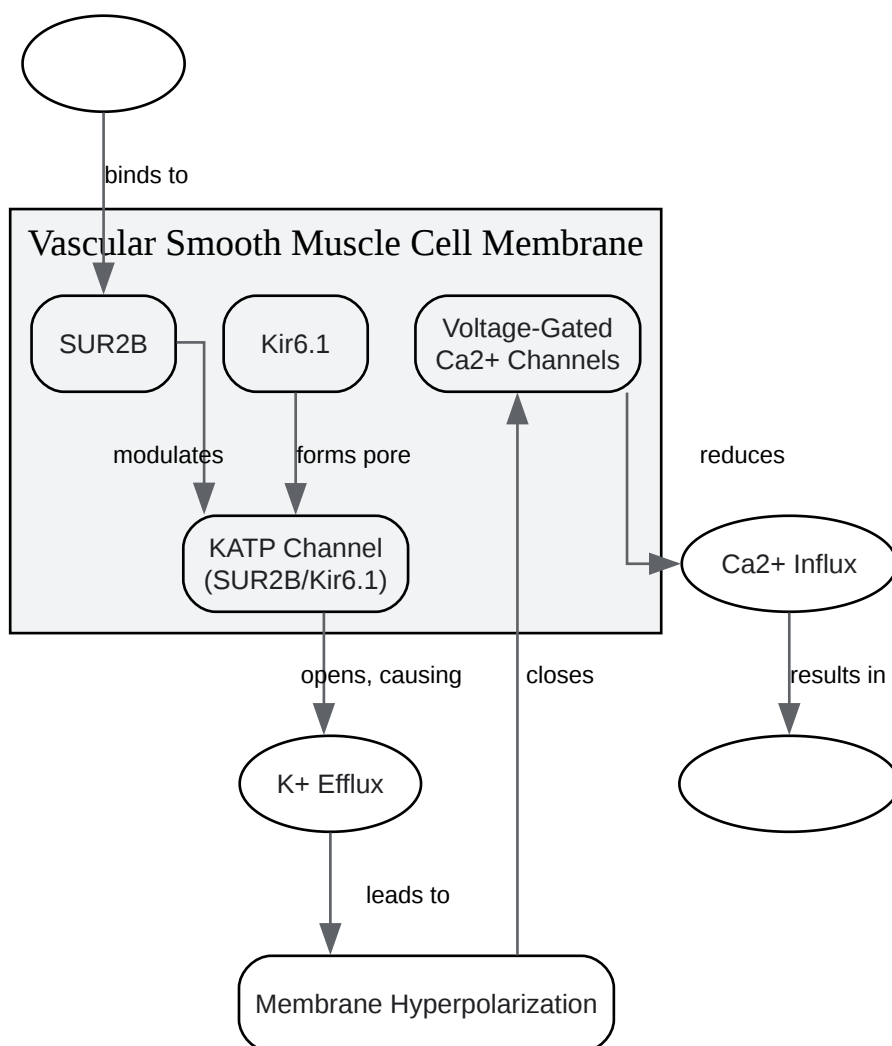
**ZD0947** is a potent and selective modulator of the sulphonylurea receptor (SUR), specifically targeting the SUR2B subunit, a key component of the ATP-sensitive potassium (KATP) channel. This document provides an in-depth technical guide to the target identification and validation of **ZD0947**, detailing its mechanism of action, the experimental protocols used to validate its target engagement, and the resulting quantitative data.

## Target Identification

The initial identification of the sulphonylurea receptor as the primary target of **ZD0947** likely stemmed from screening assays designed to identify modulators of ion channels involved in vascular smooth muscle relaxation. While a specific discovery paper detailing the initial synthesis and structure-activity relationship (SAR) of **ZD0947** is not readily available in the public domain, its classification as a KATP channel opener points towards a development process focused on optimizing activity and selectivity for the SUR2B/Kir6.1 channel subtype, which is predominantly expressed in vascular smooth muscle.

The general workflow for identifying and validating a target for a compound like **ZD0947** would follow a logical progression from broad, high-throughput screening to specific, mechanistic studies.





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